

## Characterization and certification of 5-Nitrosalicylic acid reference material

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	5-Nitrosalicylic acid				
Cat. No.:	B045951	Get Quote			

# A Comparative Guide to 5-Nitrosalicylic Acid Reference Materials

For researchers, scientists, and professionals in drug development, the quality and characterization of reference materials are paramount for accurate analytical results. This guide provides a comparative overview of commercially available **5-Nitrosalicylic acid** (CAS No. 96-97-9) reference materials, detailing their certification, available characterization data, and the experimental protocols used for their analysis. **5-Nitrosalicylic acid** is a key intermediate in organic synthesis and pharmaceutical manufacturing, notably as a precursor in the production of mesalazine.[1]

## Comparison of 5-Nitrosalicylic Acid Reference Materials

The selection of a suitable reference material depends on the specific requirements of the analytical method, including the need for a certified value and the level of characterization required. The following table summarizes the specifications of **5-Nitrosalicylic acid** reference materials from prominent suppliers.



Supplier	Product Name/Grade	Purity/Assay	Characterizatio n Methods	Certification
Sigma-Aldrich	2-Hydroxy-5- nitrobenzoic acid, certified reference material, TraceCERT® (Product No. PHR9056)	Not explicitly stated in search results, but certified.	Quantitative NMR (qNMR) is a common method for certification of TraceCERT® materials.	Certified Reference Material (CRM) produced under ISO/IEC 17025 and ISO 17034.
Sigma-Aldrich	2-Hydroxy-5- nitrobenzoic acid (Product No. 247871)	99%	Not specified in search results.	Analytical Standard
LGC Standards	5-Nitrosalicylic Acid (Product Code TRC- N520910)	Not explicitly stated in search results.	Not specified in search results.	Pharmaceutical Reference Standard.[2]
Thermo Scientific	5-Nitrosalicylic acid, 98% (Catalog No. A13010)	≥97.5 to ≤102.5% (Aqueous acid- base Titration), ≥97.5% (Silylated GC)	Aqueous acid- base Titration, Silylated Gas Chromatography (GC), Fourier- Transform Infrared Spectroscopy (FTIR).[3]	Analytical Reagent
Thermo Scientific	5-Nitrosalicylic acid, 99%	>=98.5 % (HPLC)	High- Performance Liquid Chromatography (HPLC), Infrared Spectroscopy, Melting Point.[1]	Analytical Reagent



### **Experimental Protocols**

Detailed experimental protocols are crucial for replicating and verifying analytical results. Below are representative methodologies for the key experiments used in the characterization of **5-Nitrosalicylic acid**.

# Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the separation and quantification of **5-Nitrosalicylic acid** and its potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18, end-capped (250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A mixture of aqueous buffer and organic solvent. A common approach
  involves an isocratic elution with a mixture of 5mM octane-1-sulfonic acid sodium salt in
  water (pH adjusted to 2.70 with ortho-phosphoric acid) and acetonitrile (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Detection: UV detection at 210 nm.
- Procedure:
  - Prepare a standard solution of the 5-Nitrosalicylic acid reference material in a suitable solvent (e.g., methanol or the mobile phase).
  - Prepare the sample solution to be analyzed at a similar concentration.
  - Inject equal volumes of the standard and sample solutions into the HPLC system.
  - Record the chromatograms and calculate the purity of the sample by comparing the peak area of **5-Nitrosalicylic acid** to the total area of all peaks.



### **Assay by Aqueous Acid-Base Titration**

This titrimetric method determines the percentage of **5-Nitrosalicylic acid** by neutralizing it with a standardized basic solution.

- Apparatus: Burette, beaker, magnetic stirrer.
- Reagents:
  - Standardized 0.1 M Sodium Hydroxide (NaOH) solution.
  - Phenolphthalein indicator solution.
  - Ethanol (to dissolve the sample).
- Procedure:
  - Accurately weigh a known amount of 5-Nitrosalicylic acid and dissolve it in a suitable volume of ethanol.
  - Add a few drops of phenolphthalein indicator to the solution.
  - Titrate the solution with the standardized 0.1 M NaOH solution until a persistent pink color is observed.
  - Record the volume of NaOH solution used.
  - Calculate the assay of 5-Nitrosalicylic acid using the following formula:

#### Where:

- V = Volume of NaOH solution used (in Liters)
- M = Molarity of the NaOH solution
- E = Equivalent weight of 5-Nitrosalicylic acid (183.12 g/mol)
- W = Weight of the 5-Nitrosalicylic acid sample (in grams)





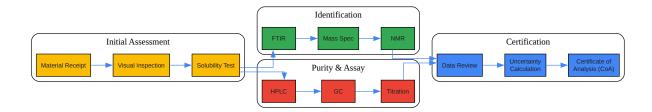
# Identification by Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is used to confirm the identity of the material by comparing its infrared spectrum with that of a known reference standard.

- Instrumentation: A standard FTIR spectrometer.
- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the 5-Nitrosalicylic acid sample or use an Attenuated Total Reflectance (ATR) accessory.
- Procedure:
  - Obtain the infrared spectrum of the sample over the range of 4000 to 400 cm<sup>-1</sup>.
  - Compare the obtained spectrum with the reference spectrum of 5-Nitrosalicylic acid. The
    positions and relative intensities of the absorption bands should be concordant. Key
    characteristic peaks for 5-Nitrosalicylic acid include those corresponding to the O-H
    stretch of the carboxylic acid and phenol, the C=O stretch of the carboxylic acid, and the
    N-O stretches of the nitro group.

### **Visualizations**

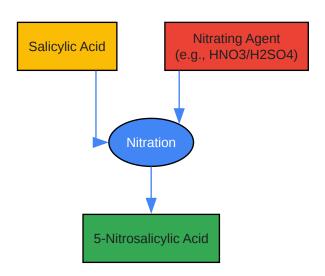
The following diagrams illustrate the logical workflow for the characterization of a **5- Nitrosalicylic acid** reference material and a simplified representation of its synthesis pathway.





Click to download full resolution via product page

Figure 1. A logical workflow for the characterization and certification of a **5-Nitrosalicylic acid** reference material.



Click to download full resolution via product page

Figure 2. Simplified reaction pathway for the synthesis of **5-Nitrosalicylic acid** from Salicylic acid.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. 300480250 [thermofisher.com]
- 2. 5-Nitrosalicylic Acid | CAS 96-97-9 | LGC Standards [lgcstandards.com]
- 3. A13010.22 [thermofisher.com]
- To cite this document: BenchChem. [Characterization and certification of 5-Nitrosalicylic acid reference material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045951#characterization-and-certification-of-5nitrosalicylic-acid-reference-material]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com